4-Chloro-6,7-difluoro-2-methylquinazoline solubility data

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Compound of Interest

Compound Name:	*4-Chloro-6,7-difluoro-2-methylquinazoline*
CAS No.:	*887592-02-1*
Cat. No.:	*B1393118*

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An In-Depth Technical Guide to the Solubility Determination of **4-Chloro-6,7-difluoro-2-methylquinazoline**

Authored by: A Senior Application Scientist

Abstract

The quinazoline scaffold is a cornerstone in modern medicinal chemistry, forming the core of numerous approved and investigational drugs, particularly in oncology. **4-Chloro-6,7-difluoro-2-methylquinazoline** represents a key intermediate for the synthesis of novel kinase inhibitors and other targeted therapeutics. A thorough understanding of its physicochemical properties, most notably its solubility, is a critical prerequisite for its effective use in drug discovery and development pipelines. Poor aqueous solubility can severely hamper biological screening, formulation development, and ultimately, the bioavailability of a potential drug candidate.[1][2][3] This guide provides a comprehensive framework for researchers, scientists, and drug development professionals on the principles and methodologies for determining the aqueous solubility of **4-Chloro-6,7-difluoro-2-methylquinazoline**. While specific experimental data for

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this compound is not publicly available, this document serves as a detailed procedural manual, outlining the necessary steps to generate reliable thermodynamic and kinetic solubility data.

Introduction: The Critical Role of Solubility in Drug Discovery

Solubility, the maximum concentration of a substance that can be dissolved in a solvent to form a stable solution, is a fundamental physicochemical property that dictates the developability of a new chemical entity (NCE).[1] For orally administered drugs, the compound must first dissolve in the gastrointestinal fluids to be absorbed into the systemic circulation.[1] Therefore, low solubility is a major hurdle that can lead to:

- Underestimation of Biological Activity: In in vitro assays, precipitation of the test compound can lead to inaccurate concentration-response curves and misleading structure-activity relationships (SAR).
- Poor Bioavailability: Insufficient dissolution in the gut significantly reduces the amount of drug absorbed, potentially rendering an otherwise potent compound therapeutically ineffective.[1]
- Formulation Challenges: Developing a suitable dosage form for a poorly soluble compound often requires complex and costly formulation strategies.[3]

Early assessment of solubility allows for the timely identification of potential liabilities, enabling medicinal chemists to prioritize compounds with more favorable properties or to initiate formulation strategies in parallel with lead optimization.[3] This guide will focus on the practical aspects of determining the solubility of **4-Chloro-6,7-difluoro-2-methylquinazoline**, a compound of interest due to the established role of quinazoline derivatives as inhibitors of protein kinases, such as the epidermal growth factor receptor (EGFR).[4]

Physicochemical Profile of 4-Chloro-6,7-difluoro-2-methylquinazoline

While experimental data for the target compound is not readily available, we can infer some of its properties based on its structure and data from closely related analogs. These estimations are crucial for designing appropriate solubility experiments.

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Property	Estimated Value / Information	Source / Rationale
Molecular Formula	$C_9H_5ClF_2N_2$	Based on chemical structure.
Molecular Weight	196.61 g/mol	Based on chemical structure. [5]
Appearance	Likely a solid at room temperature.	Inferred from similar quinazoline compounds.[6]
Calculated LogP	~2.5 - 3.5	Estimated based on the lipophilicity of the chloro, difluoro, and methyl substituents. This suggests moderate lipophilicity and potentially low aqueous solubility.
pKa (predicted)	The quinazoline ring system contains nitrogen atoms that can be protonated. The estimated pKa of the most basic nitrogen is likely in the range of 2-4, suggesting it is a weak base.	Based on general chemical knowledge of quinazoline heterocycles.

Note: These values are predictions and must be experimentally verified. The LogP and pKa are particularly important as they will influence the solubility in different pH environments.

Conceptual Framework: Thermodynamic vs. Kinetic Solubility

It is essential to distinguish between two types of solubility measurements that answer different questions in the drug discovery process: thermodynamic and kinetic solubility.[7][8][9]

- Thermodynamic Solubility: This is the true equilibrium solubility, representing the maximum concentration of the most stable crystalline form of a compound that can be dissolved in a

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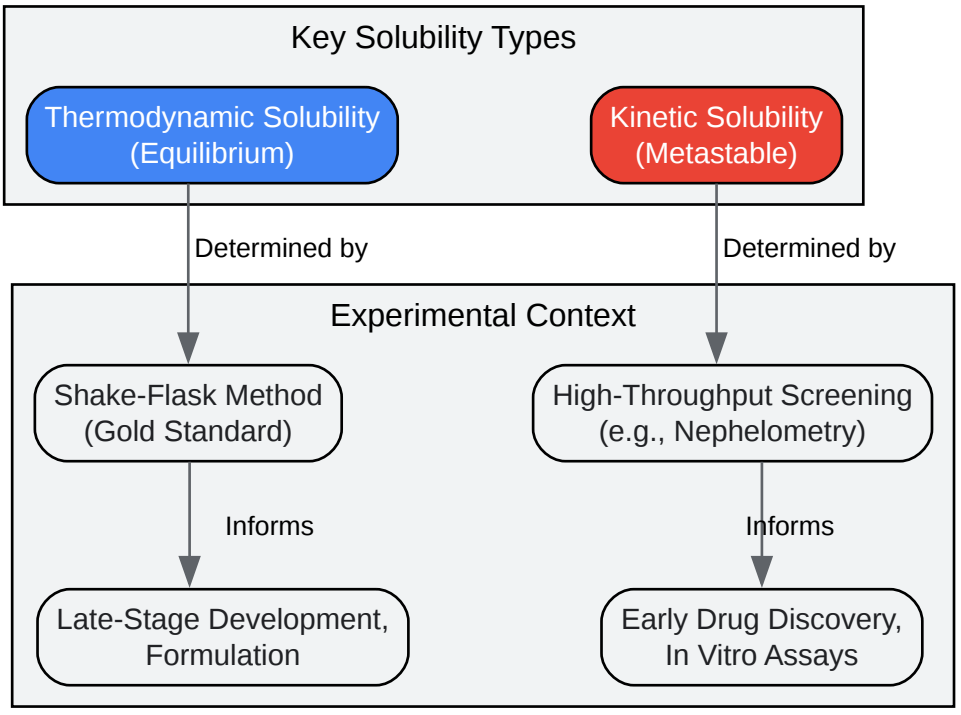
solvent at a specific temperature and pressure.[7][10] It is typically determined using the shake-flask method, which allows sufficient time for the system to reach equilibrium.[11] This value is critical for late-stage development and formulation.[12]

- Kinetic Solubility: This measurement reflects the concentration at which a compound precipitates from a supersaturated solution.[7][8] It is often measured in high-throughput screening (HTS) settings where a compound is rapidly diluted from a high-concentration DMSO stock into an aqueous buffer.[13] The resulting value can be higher than the thermodynamic solubility because there may not be enough time for the system to reach equilibrium.[7][8] Kinetic solubility is highly relevant for guiding early-stage discovery, as it mimics the conditions of many in vitro biological assays.[13]

Solubility Measurement Concepts



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Caption: Relationship between solubility types and their experimental context.

Experimental Protocol: Thermodynamic Solubility (Shake-Flask Method)

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The shake-flask method is the gold-standard for determining thermodynamic solubility.[11] It involves adding an excess of the solid compound to a solvent and agitating the mixture until equilibrium is achieved.

Principle

An excess amount of solid **4-Chloro-6,7-difluoro-2-methylquinazoline** is suspended in a buffered aqueous solution. The suspension is agitated at a constant temperature for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium. After equilibration, the undissolved solid is separated from the solution, and the concentration of the dissolved compound in the supernatant is quantified using a suitable analytical method, such as HPLC-UV.

Step-by-Step Methodology

- Preparation of Buffers: Prepare aqueous buffers at relevant physiological pH values (e.g., pH 1.2, 4.5, and 6.8) to simulate conditions in the gastrointestinal tract.
- Compound Addition: Add an excess amount of crystalline **4-Chloro-6,7-difluoro-2-methylquinazoline** to vials containing a known volume of each buffer. "Excess" means that a visible amount of solid material remains at the end of the experiment.
- Equilibration: Seal the vials and place them in a shaker bath set to a constant temperature (typically 25°C or 37°C). Agitate the vials for 24 to 48 hours.[11] To confirm that equilibrium has been reached, samples can be taken at different time points (e.g., 24h and 48h); the solubility value should be consistent.[14]
- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This is a critical step to avoid artificially high results. A common method is centrifugation at high speed, followed by careful removal of the supernatant. Alternatively, the supernatant can be filtered through a low-binding filter (e.g., PVDF).
- Quantification:
  - Prepare a series of calibration standards of **4-Chloro-6,7-difluoro-2-methylquinazoline** of known concentrations in a suitable solvent (e.g., 50:50 acetonitrile:water).

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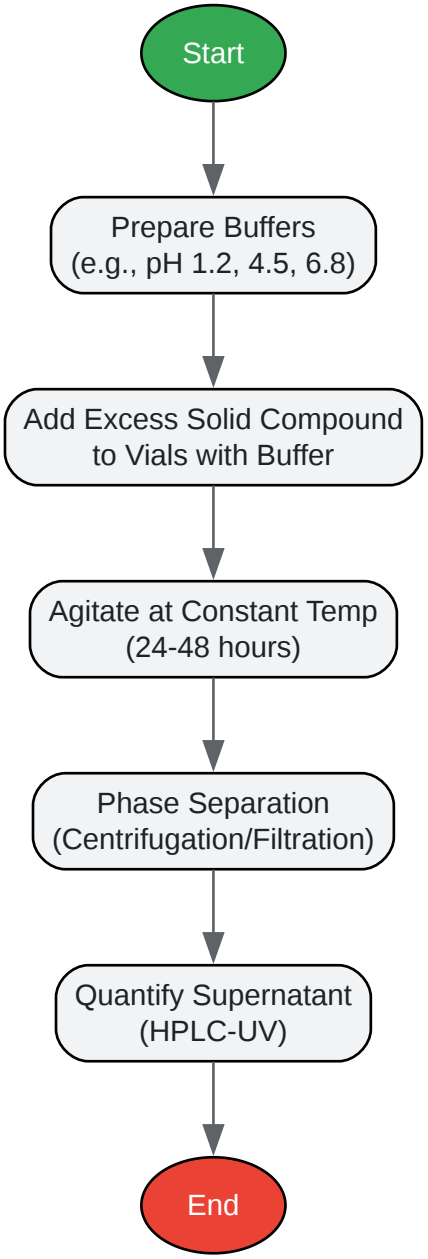
- Analyze the calibration standards and the saturated supernatant samples by a validated HPLC-UV method.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of the compound in the supernatant samples by interpolation from the calibration curve.

Thermodynamic Solubility Workflow (Shake-Flask)



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Caption: Workflow for the shake-flask thermodynamic solubility assay.

Experimental Protocol: Kinetic Solubility (Nephelometry)

For early-stage drug discovery, a higher throughput method is often required. Laser nephelometry, which measures light scattering caused by insoluble particles, is a rapid and automated method for determining kinetic solubility.[15]

Principle

A high-concentration stock solution of **4-Chloro-6,7-difluoro-2-methylquinazoline** in DMSO is serially diluted in an aqueous buffer in a microtiter plate. The point at which the compound precipitates out of solution is detected by an increase in light scattering (turbidity) measured by a nephelometer. This precipitation point is defined as the kinetic solubility.[15][16]

Step-by-Step Methodology

- Stock Solution Preparation: Prepare a high-concentration stock solution of **4-Chloro-6,7-difluoro-2-methylquinazoline** in 100% DMSO (e.g., 10 mM).[17]
- Plate Setup: In a 96- or 384-well microtiter plate, add the aqueous buffer (e.g., phosphate-buffered saline, PBS) to the wells.
- Serial Dilution: Add a small volume of the DMSO stock solution to the first well and perform a serial dilution across the plate to create a range of compound concentrations. The final DMSO concentration should be kept low (typically ≤1%) to minimize its effect on solubility.
- Incubation: Incubate the plate at a controlled temperature (e.g., room temperature or 37°C) for a defined period (e.g., 1-2 hours) to allow for potential precipitation.[16]
- Measurement: Place the microtiter plate in a laser nephelometer and measure the light scattering in each well.[16]

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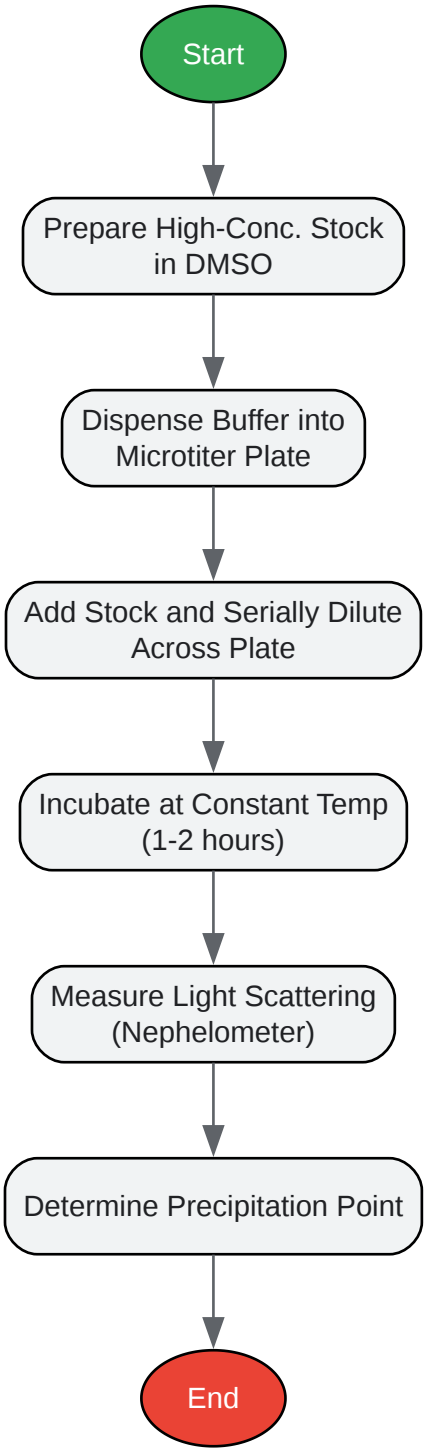
- Data Analysis: Plot the measured light scattering units against the compound concentration. The kinetic solubility is determined as the concentration at which a significant increase in light scattering is observed, indicating the onset of precipitation.

Kinetic Solubility Workflow (Nephelometry)



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Caption: Workflow for the high-throughput kinetic solubility assay.

Data Presentation and Interpretation

The solubility data for **4-Chloro-6,7-difluoro-2-methylquinazoline** should be summarized in a clear and concise table.

Table 1: Example Solubility Data Table for **4-Chloro-6,7-difluoro-2-methylquinazoline**

Assay Type	Solvent/Buffer	Temperature (°C)	Solubility (µg/mL)	Solubility (µM)
Thermodynamic	pH 1.2 Buffer	37	Experimental Value	Calculated Value
Thermodynamic	pH 6.8 Buffer	37	Experimental Value	Calculated Value
Kinetic	PBS (pH 7.4)	25	Experimental Value	Calculated Value

Interpretation:

- pH-Dependence: As a weak base, the solubility of **4-Chloro-6,7-difluoro-2-methylquinazoline** is expected to be higher at lower pH values due to protonation of the quinazoline nitrogens. A significant drop in solubility between pH 1.2 and pH 6.8 would confirm this and have important implications for its absorption in different parts of the GI tract.

- Kinetic vs. Thermodynamic: A higher kinetic solubility value compared to the thermodynamic value is common and indicates the formation of a supersaturated solution.[7][8] This is important information for interpreting in vitro assay results, as it suggests the compound may remain in solution at higher concentrations than its equilibrium solubility for a short period.

Conclusion

Determining the aqueous solubility of **4-Chloro-6,7-difluoro-2-methylquinazoline** is a fundamental step in evaluating its potential as a drug discovery intermediate or lead

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compound. This guide provides the conceptual framework and detailed experimental protocols for measuring both thermodynamic and kinetic solubility. By applying the rigorous methodologies of the shake-flask assay and the high-throughput capability of nephelometry, researchers can generate the critical data needed to make informed decisions, mitigate risks associated with poor solubility, and ultimately accelerate the journey from chemical synthesis to potential clinical application. The principles and protocols described herein are broadly applicable to other novel chemical entities, serving as a valuable resource for the drug discovery community.

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